

Unveiling the Molecular Weight of Antimony Oxalate: A Technical Guide

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Compound of Interest

Compound Name: **Antimony oxalate**

Cat. No.: **B093564**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of **antimony oxalate**, a compound of interest in various scientific and pharmaceutical applications. This document will delve into its chemical properties, detail methods for its molecular weight determination, and explore its relevance in biological systems.

Core Properties of Antimony Oxalate

Antimony oxalate, with the chemical formula $C_6O_{12}Sb_2$, is a key compound in various industrial and research applications. A precise understanding of its molecular weight is fundamental for accurate stoichiometric calculations in chemical reactions, formulation development, and analytical testing.

Property	Value	Source
Molecular Formula	$C_6O_{12}Sb_2$	[1] [2] [3] [4] [5] [6]
Molecular Weight	507.58 g/mol	[1] [2] [5] [6]
CAS Number	16455-98-4	[1] [2] [3] [4]
Appearance	Powder	[3] [6]
Purity	98%	[3] [4]

Determination of Molecular Weight: Experimental Protocols

The accurate determination of a compound's molecular weight is a cornerstone of chemical analysis. While modern techniques like mass spectrometry provide high-precision data, classical methods are also instructive.

Mass Spectrometry

Mass spectrometry is the gold standard for determining the molecular weight of a compound. This technique ionizes chemical species and sorts the ions based on their mass-to-charge ratio.

Experimental Workflow for Mass Spectrometry:

Caption: Workflow for molecular weight determination using mass spectrometry.

Methodology:

- Sample Preparation: A dilute solution of **antimony oxalate** is prepared in a suitable solvent system that ensures its stability and ionization efficiency.
- Ionization: The prepared sample is introduced into the mass spectrometer. Electrospray ionization (ESI) is a common technique for organometallic compounds, where a high voltage is applied to the liquid to create an aerosol of charged droplets.
- Mass Analysis: The generated ions are directed into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a signal is generated for each ion.
- Data Analysis: The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion of **antimony oxalate**. The molecular weight is determined from this peak.

Titration

A classical method for the determination of the oxalate content, which can be used to infer the molecular weight of **antimony oxalate**, involves redox titration with potassium permanganate.

Experimental Workflow for Titration:

Caption: Workflow for determining oxalate content via redox titration.

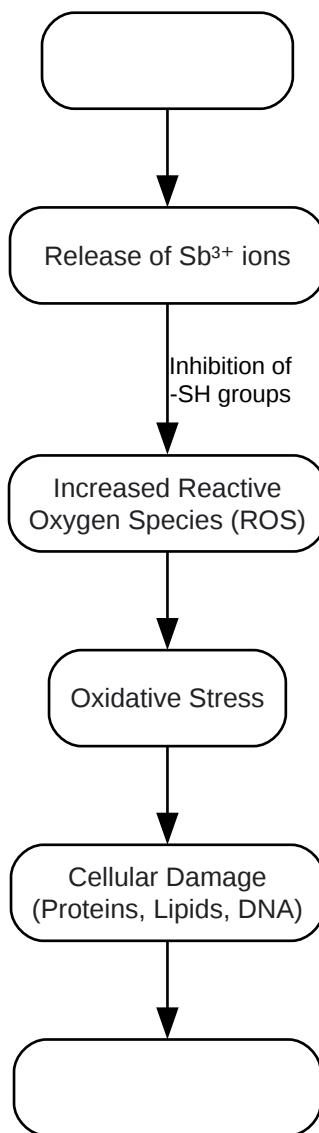
Methodology:

- Sample Preparation: An accurately weighed sample of **antimony oxalate** is dissolved in a solution of dilute sulfuric acid.
- Titration: The solution is heated to approximately 60°C and then titrated with a standardized solution of potassium permanganate (KMnO₄).
- Endpoint Detection: The endpoint of the titration is indicated by the first persistent pink color of the permanganate ion.
- Calculation: The amount of oxalate in the sample can be calculated from the volume and concentration of the KMnO₄ solution used. From the known mass of the initial **antimony oxalate** sample and the calculated moles of oxalate, the molecular weight can be determined.

Relevance in Drug Development and Signaling Pathways

Antimony-containing compounds have a long history in medicine, particularly in the treatment of leishmaniasis. While the direct signaling pathways of **antimony oxalate** are not extensively characterized, the biological activity of antimony ions (Sb³⁺) is of significant interest. Antimony compounds are known to induce oxidative stress in parasites, leading to their death.

Hypothesized Cellular Impact of Antimony:



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Caption: Hypothesized mechanism of antimony-induced cell death.

Further research is necessary to fully elucidate the specific interactions and signaling cascades initiated by **antimony oxalate** in biological systems. Understanding these pathways is crucial for the development of novel therapeutic strategies and for assessing the toxicological profile of such compounds.

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